

Application Note: Purification of 2-Chloro-N,N-diethylpropionamide by Vacuum Distillation

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Compound of Interest

Compound Name: 2-Chloro-N,N-diethylpropionamide

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Abstract

This application note provides a detailed protocol for the purification of **2-Chloro-N,N-diethylpropionamide** via vacuum distillation. This method is effective for removing non-volatile impurities, unreacted starting materials, and high-boiling point byproducts from the crude product. The protocol includes information on the physical properties of the target compound, potential impurities, a step-by-step distillation procedure, and methods for purity assessment.

Introduction

2-Chloro-N,N-diethylpropionamide is a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals. The purity of this intermediate is crucial for the successful outcome of subsequent synthetic steps and the quality of the final product. Distillation, particularly under reduced pressure (vacuum distillation), is a standard and efficient method for the purification of thermally stable liquid compounds with high boiling points. This document outlines a comprehensive procedure for the purification of **2-Chloro-N,N-diethylpropionamide**, ensuring high purity of the final product.

Physicochemical Properties and Impurities

A thorough understanding of the physical properties of **2-Chloro-N,N-diethylpropionamide** and its potential impurities is essential for a successful purification process.



Table 1: Physical Properties of 2-Chloro-N,N-diethylpropionamide

Property	Value	Reference
CAS Number	54333-75-4	[1]
Molecular Formula	C7H14CINO	[1]
Molecular Weight	163.65 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Density	1.021 g/mL	[1]
Boiling Point (atm)	217 °C	[1]
Flash Point	85 °C	[1]

Potential Impurities:

The synthesis of **2-Chloro-N,N-diethylpropionamide** typically involves the reaction of 2-chloropropionyl chloride with diethylamine or the reaction of 2-chloropropionic acid with diethylamine in the presence of a coupling agent.[3][4] Based on these synthetic routes, potential impurities may include:

- Unreacted Starting Materials: 2-chloropropionic acid, diethylamine.
- Reagents and Solvents: Toluene, phosphorus oxychloride.
- Byproducts: Salts (e.g., diethylammonium chloride), and products of side reactions.

Experimental Protocol: Vacuum Distillation

This protocol details the purification of crude **2-Chloro-N,N-diethylpropionamide** using vacuum distillation.

Materials and Equipment:

Crude 2-Chloro-N,N-diethylpropionamide



- · Round-bottom flask
- · Short path distillation head with Vigreux column
- Condenser
- Receiving flask(s)
- Thermometer and adapter
- · Heating mantle with magnetic stirrer
- Vacuum pump
- Manometer
- Cold trap (e.g., with dry ice/acetone or liquid nitrogen)
- Stir bar
- Glass wool or boiling chips

Table 2: Estimated Boiling Point of 2-Chloro-N,N-diethylpropionamide at Reduced Pressure

Pressure (mmHg)	Estimated Boiling Point (°C)
10	~100 - 110
5	~90 - 100
1	~70 - 80

Note: These are estimated values. The actual boiling point may vary depending on the efficiency of the vacuum system and the purity of the crude material.

Procedure:

· Apparatus Setup:



- Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all glassware is dry and joints are properly sealed with vacuum grease.
- Place a stir bar in the round-bottom flask containing the crude 2-Chloro-N,Ndiethylpropionamide.
- Insulate the distillation head and Vigreux column with glass wool or aluminum foil to minimize heat loss.
- Connect the vacuum pump to the distillation apparatus through a cold trap to protect the pump from corrosive vapors.

Distillation Process:

- Begin stirring the crude material.
- Slowly and carefully apply the vacuum. The pressure should be monitored with a manometer.
- Once the desired pressure is reached and stable, begin heating the distillation flask.
- Increase the temperature gradually. The first fractions collected will likely be low-boiling impurities and residual solvent.
- Monitor the temperature at the distillation head. A stable temperature reading indicates that a pure fraction is distilling.
- Collect the main fraction of 2-Chloro-N,N-diethylpropionamide in a clean receiving flask at the estimated boiling point for the applied pressure.
- Once the main fraction has been collected, or if the temperature begins to rise significantly, stop the distillation.
- Allow the apparatus to cool to room temperature before slowly releasing the vacuum.

Safety Precautions:

Conduct the distillation in a well-ventilated fume hood.



- Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves.
- Be cautious when working with vacuum systems to avoid implosion. Inspect glassware for cracks before use.
- Handle all chemicals with care, referring to their respective Safety Data Sheets (SDS).

Purity Assessment

The purity of the distilled **2-Chloro-N,N-diethylpropionamide** should be assessed using appropriate analytical techniques.

Table 3: Purity Analysis Parameters

Analytical Technique	Typical Parameters
Gas Chromatography-Mass Spectrometry (GC-MS)	Column: Standard non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).Injector Temperature: 250 °COven Program: Start at a low temperature (e.g., 50-70 °C), ramp up to a high temperature (e.g., 250-280 °C).MS Detector: Scan range m/z 40-400.
Nuclear Magnetic Resonance (NMR) Spectroscopy	¹ H NMR: Analyze for the characteristic peaks of 2-Chloro-N,N-diethylpropionamide and the absence of impurity signals. ¹³ C NMR: Confirm the carbon skeleton and the absence of impurity peaks.

Visualizations





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Caption: Workflow for the purification of **2-Chloro-N,N-diethylpropionamide**.

Conclusion

Vacuum distillation is a highly effective method for the purification of **2-Chloro-N,N-diethylpropionamide**, yielding a product of high purity suitable for use in research, development, and manufacturing. Adherence to the detailed protocol and safety precautions outlined in this application note will ensure a safe and successful purification process. The purity of the final product should always be confirmed by appropriate analytical methods.

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References

- 1. N,N-Diethyl-2-chloropropionamide | C7H14ClNO BuyersGuideChem [buyersguidechem.com]
- 2. N,N-Diethyl-2-chloropropionamide | 54333-75-4 [chemicalbook.com]
- 3. N,N-Diethyl-2-chloropropionamide synthesis chemicalbook [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. chembk.com [chembk.com]
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